

handling and safety precautions for 2-(Chloromethyl)-5-methylpyridine hydrochloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(Chloromethyl)-5-methylpyridine hydrochloride

Cat. No.: B1359685

[Get Quote](#)

Technical Support Center: 2-(Chloromethyl)-5-methylpyridine hydrochloride

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **2-(Chloromethyl)-5-methylpyridine hydrochloride**. Please consult your institution's safety protocols and the full Safety Data Sheet (SDS) before handling this compound.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-(Chloromethyl)-5-methylpyridine hydrochloride**?

A: **2-(Chloromethyl)-5-methylpyridine hydrochloride** is a hazardous substance that can cause significant health effects.^[1] It is harmful if swallowed, causes skin irritation and serious eye damage, and may cause an allergic skin reaction.^{[2][3][4][5]} It may also cause respiratory irritation.^{[3][4][6]} The substance is corrosive and can cause chemical burns to the skin, eyes, oral cavity, and gastrointestinal tract upon direct contact or ingestion.^[1]

Q2: What personal protective equipment (PPE) is required when handling this compound?

A: To minimize exposure, it is crucial to wear appropriate personal protective equipment. This includes:

- Eye/Face Protection: Chemical safety goggles or a full-face shield are necessary.[1][2]
- Skin Protection: Wear protective gloves (elbow-length PVC gloves are recommended for prolonged contact) and appropriate protective clothing, such as a lab coat or overalls, to prevent skin exposure.[1][2][7]
- Respiratory Protection: Use a particulate dust filter respirator if dust is generated.[1] Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[4][8]

Q3: What are the proper storage conditions for **2-(Chloromethyl)-5-methylpyridine hydrochloride**?

A: Store the compound in its original, tightly sealed container in a cool, dry, and well-ventilated area.[1][6][8] It should be stored away from incompatible materials such as strong bases, oxidizing agents, and alkalis.[1] Avoid storage in mild steel, galvanized steel, or zinc containers as it can react to produce flammable hydrogen gas.[1]

Q4: What should I do in case of accidental skin or eye contact?

A: Skin Contact: Immediately flush the affected area with large amounts of water and soap.[1][6][7] Remove all contaminated clothing and shoes.[1][7] Seek medical attention if irritation occurs.[6][7][9] Eye Contact: Immediately flush the eyes with running water for at least 15 minutes, holding the eyelids apart to ensure complete irrigation.[1][6][7] Remove contact lenses if present and easy to do so.[6][7] Seek immediate medical attention.[1][2][6]

Q5: How should I handle a spill of **2-(Chloromethyl)-5-methylpyridine hydrochloride**?

A: For minor spills, remove all ignition sources and clean up immediately using dry procedures to avoid generating dust.[1] Wear appropriate PPE, including respiratory protection.[1][6] Place the spilled material into a suitable, labeled container for waste disposal.[1][8] For major spills, evacuate the area, move upwind, and alert emergency responders.[1]

Quantitative Data

Property	Value	Source
Molecular Formula	C ₇ H ₉ Cl ₂ N	[10]
Molecular Weight	178.06 g/mol	[5] [10]
Appearance	Off-white to light brown solid	[3]
Melting Point	133-135 °C	[5]
Purity	98%	[10]

Occupational Exposure Limits (OELs) have not been established for this compound.[\[1\]](#)

Experimental Protocols

Standard Handling Procedure

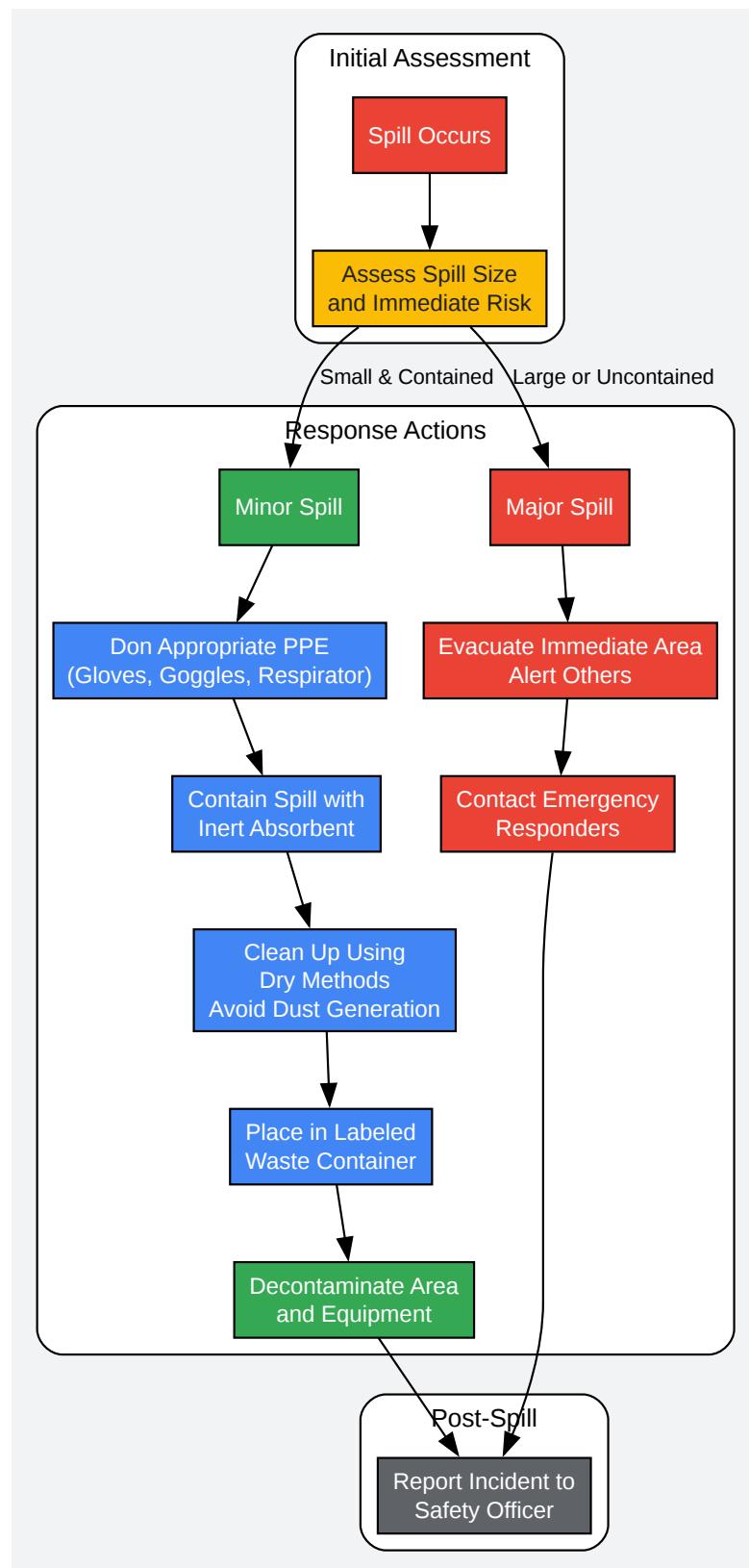
- Preparation: Before handling, ensure you are in a well-ventilated area, preferably a chemical fume hood.[\[4\]](#)[\[8\]](#) Put on all required personal protective equipment, including safety goggles, a lab coat, and chemical-resistant gloves.[\[2\]](#)
- Handling: Avoid all personal contact with the substance, including inhalation of dust.[\[1\]](#)[\[8\]](#) Do not eat, drink, or smoke in the handling area.[\[6\]](#)[\[8\]](#)
- Weighing: If weighing the solid, do so carefully to avoid generating dust.
- After Handling: Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[1\]](#)[\[6\]](#) Clean the work area and any equipment used.

First Aid Procedures

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[\[2\]](#)[\[7\]](#)
- Ingestion: Do NOT induce vomiting.[\[2\]](#) Rinse the mouth with water. If the person is conscious, have them drink plenty of water.[\[2\]](#)[\[6\]](#) Seek immediate medical attention.[\[2\]](#)
- Skin Contact: Immediately remove contaminated clothing.[\[1\]](#)[\[7\]](#) Wash the affected skin with plenty of soap and water.[\[1\]](#)[\[6\]](#)[\[7\]](#)

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[1\]](#)[\[6\]](#)[\[7\]](#) Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[6\]](#)

Diagrams

[Click to download full resolution via product page](#)

Caption: Workflow for handling a spill of **2-(Chloromethyl)-5-methylpyridine hydrochloride**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. 2-(ChloroMethyl)-5-Methylpyridine hydrochloride | 71670-70-7 [amp.chemicalbook.com]
- 4. static.cymitquimica.com [static.cymitquimica.com]
- 5. CAS # 106651-81-4, 2-Methyl-5-chloromethylpyridine hydrochloride, 5-Chloromethyl-2-methylpyridine hydrochloride, 3-Chloromethyl-6-methylpyridine hydrochloride - chemBlink [chemblink.com]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 7. fishersci.com [fishersci.com]
- 8. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 9. spectrumchemical.com [spectrumchemical.com]
- 10. 2-Methyl-5-chloromethylpyridine, HCl | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [handling and safety precautions for 2-(Chloromethyl)-5-methylpyridine hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1359685#handling-and-safety-precautions-for-2-chloromethyl-5-methylpyridine-hydrochloride>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com